An In-depth Technical Guide to the Physicochemical Properties of Epi-Doramectin

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Compound of Interest

Compound Name: *epi-Doramectin*

Cat. No.: *B14111235*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **epi-Doramectin**, an epimer and degradation product of the broad-spectrum antiparasitic drug, Doramectin. Understanding these properties is crucial for its detection, isolation, and for assessing its potential biological activity and stability in various formulations.

Chemical Identity

Epi-Doramectin is formed through the reversible base-catalyzed isomerization of Doramectin. [1] This epimerization occurs at the C2 position of the macrocyclic lactone ring.

Property	Value	Source
Molecular Formula	$C_{50}H_{74}O_{14}$	[1]
Molecular Weight	899.11 g/mol	[2][3]
CAS Number	1987882-62-1	[1]
Synonyms	2-epi-Doramectin	

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Physicochemical Properties

Quantitative data for some physicochemical properties of **epi-Doramectin** are not readily available in the public domain. However, based on its structural similarity to Doramectin, some properties can be inferred, while others require experimental determination.

Property	Value (epi-Doramectin)	Value (Doramectin)	Source (Doramectin)
Melting Point	Not explicitly reported; expected to be similar to Doramectin.	116-119 °C; 163 °C	[2][4]
Boiling Point	Not reported	Not reported	
Solubility	Soluble in DMF, DMSO, Ethanol, Methanol	Practically insoluble in water. Soluble in many organic solvents.	[5][6]
pKa	Not reported	Not reported	
logP	Not reported	Not reported	

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. These protocols are generally applicable to macrocyclic lactones like Doramectin and its epimers.

The melting point of a solid is a key indicator of its purity.

- Methodology: Capillary Method
  - A small, finely powdered sample of **epi-Doramectin** is packed into a thin-walled capillary tube, sealed at one end.
  - The capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or Thiele tube). [7][8]

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- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.[9] For a pure substance, this range is typically narrow.

Experimental workflow for melting point determination.

Solubility is a critical parameter for drug formulation and bioavailability studies.

- Methodology: Shake-Flask Method
  - An excess amount of **epi-Doramectin** is added to a known volume of the solvent of interest (e.g., water, buffers of different pH, organic solvents) in a flask.
  - The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[10][11]
  - The suspension is then filtered or centrifuged to separate the undissolved solid.
  - The concentration of **epi-Doramectin** in the clear supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).[10]

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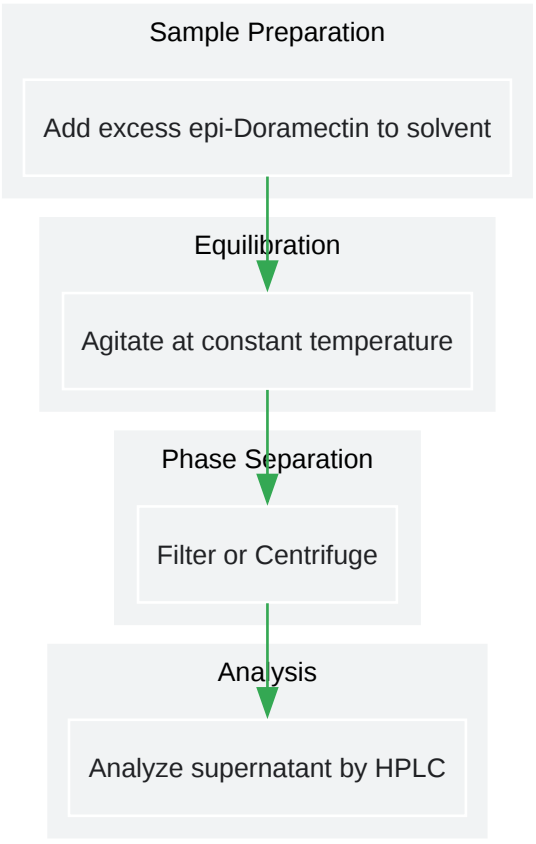

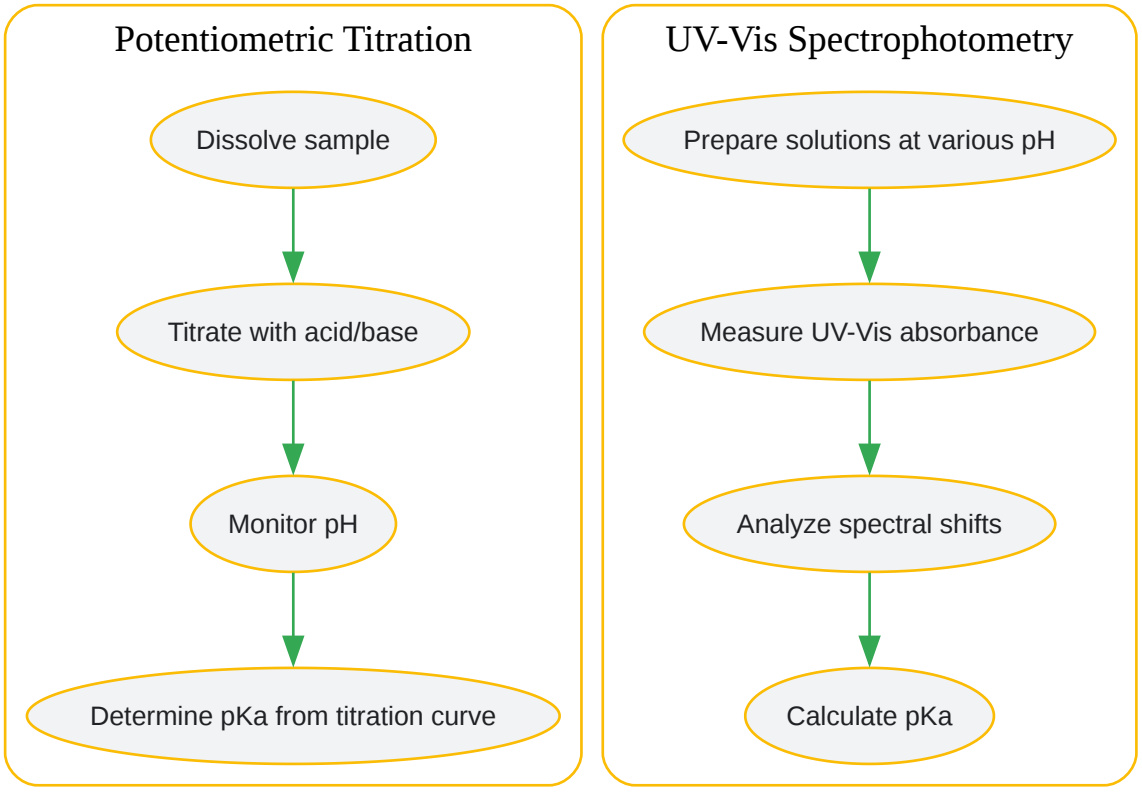

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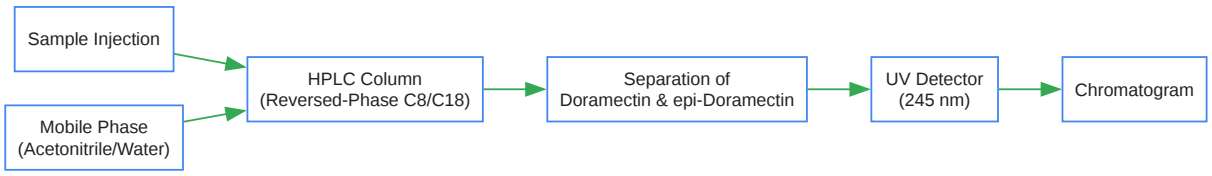

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